

exploring the therapeutic potential of H122

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: H122

Cat. No.: B15621958

[Get Quote](#)

Potential Candidates for "H122":

- **miR-122:** A well-characterized microRNA that is highly abundant in the liver. It is known to play a crucial role in liver homeostasis and is a key regulator in the pathogenesis of liver diseases, most notably hepatocellular carcinoma (HCC). Its therapeutic potential lies in its role as a tumor suppressor, and it is involved in multiple signaling pathways.
- **GIM-122:** A first-in-class, humanized immunoglobulin G1 kappa dual-functioning monoclonal antibody. It is currently in Phase 1/2 clinical trials for the treatment of advanced solid malignancies.[\[1\]](#)
- **CC-122:** An orally administered small molecule being investigated in Phase 1 clinical trials for its safety and tolerability in patients with advanced solid tumors and non-Hodgkin's lymphoma.

To proceed with the creation of a detailed technical guide, including quantitative data, experimental protocols, and signaling pathway diagrams, please specify which of the following you are interested in:

- miR-122 (microRNA)
- GIM-122 (monoclonal antibody)
- CC-122 (small molecule)

If "**H122**" refers to a different agent not listed above, please provide a more specific identifier, such as the full name of the molecule, the disease it targets, or a relevant scientific publication. Upon receiving this clarification, a targeted and in-depth guide will be generated to meet the specified requirements.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ClinicalTrials.gov [clinicaltrials.gov]
- To cite this document: BenchChem. [exploring the therapeutic potential of H122]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15621958#exploring-the-therapeutic-potential-of-h122]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com